

physical properties and constants of 5-Methyl-1,3-hexadiene

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Compound of Interest

Compound Name: 5-Methyl-1,3-hexadiene

Cat. No.: B1623778

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An In-depth Technical Guide to the Physical Properties and Constants of **5-Methyl-1,3-hexadiene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **5-methyl-1,3-hexadiene**. Due to the limited availability of experimental data for this specific compound, this guide also includes data for structurally similar molecules to provide a comparative context. The information is presented in a structured format to facilitate easy access and comparison by researchers and professionals in drug development and other scientific fields.

Chemical Identity and Structure

5-Methyl-1,3-hexadiene is a conjugated diene with the molecular formula C₇H₁₂.^{[1][2]} The presence of a methyl group at the fifth carbon position and the conjugated double bonds at the first and third positions define its chemical reactivity and physical properties.^[2] The IUPAC name for the trans-isomer is (3E)-5-methylhexa-1,3-diene.^{[1][2]}

Table 1: General Identifiers for **5-Methyl-1,3-hexadiene**

Identifier	Value
IUPAC Name	(3E)-5-methylhexa-1,3-diene[1][2]
Molecular Formula	C ₇ H ₁₂ [1][2]
Molecular Weight	96.17 g/mol [1]
CAS Number	32763-70-5 (for trans-isomer)[1][3]
Canonical SMILES	CC(C)C=CC=C[2]

Physicochemical Properties

Experimental data for the primary physical constants of **5-methyl-1,3-hexadiene** are not readily available in the cited literature. Therefore, a comparative table including data for structurally related isomers is provided below to offer estimated values.

Table 2: Physical Properties of **5-Methyl-1,3-hexadiene** and Related Compounds

Property	5-Methyl-1,3-hexadiene	5-Methyl-1,2-hexadiene	5-Methyl-1,3-cyclohexadiene
Boiling Point	Data not available	96 °C[4]	101 °C[5]
Density	Data not available	Data not available	0.835 g/mL[5]
Refractive Index	Data not available	1.428[4]	1.476[5]

Spectral Data

Detailed experimental spectra for **5-methyl-1,3-hexadiene** are not widely published. However, the expected spectral characteristics can be inferred from its chemical structure.

Table 3: Predicted Spectral Characteristics of **5-Methyl-1,3-hexadiene**

Spectroscopy	Expected Features
¹ H NMR	Signals corresponding to vinylic protons (in the range of 4.5-6.5 ppm), allylic protons, and the protons of the isopropyl methyl groups.
¹³ C NMR	Resonances for sp ² hybridized carbons of the diene system (typically in the 100-150 ppm range) and sp ³ hybridized carbons of the alkyl portion.
Infrared (IR)	Characteristic absorption bands for C=C stretching of the conjugated diene system (around 1600-1650 cm ⁻¹), C-H stretching of sp ² carbons (above 3000 cm ⁻¹), and C-H stretching of sp ³ carbons (below 3000 cm ⁻¹).
Mass Spectrometry (MS)	A molecular ion peak (M ⁺) at m/z = 96. Subsequent fragmentation would likely involve the loss of methyl or ethyl groups.

Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physical properties of volatile organic compounds like **5-methyl-1,3-hexadiene**.

Determination of Boiling Point (Distillation Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and accurate method for its determination is through simple distillation.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask

- Thermometer
- Heating mantle
- Boiling chips

Procedure:

- Place a small volume (5-10 mL) of **5-methyl-1,3-hexadiene** and a few boiling chips into the distillation flask.
- Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- Begin heating the flask gently with the heating mantle.
- Observe the temperature as the liquid begins to boil and the vapor phase moves into the condenser.
- Record the temperature at which a steady condensation rate is observed and the temperature reading remains constant. This temperature is the boiling point of the liquid.
- Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

Determination of Density (Pycnometer Method)

Density, the mass per unit volume, is a fundamental physical property. A pycnometer provides a precise method for determining the density of a liquid.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Constant temperature water bath

Procedure:

- Thoroughly clean and dry the pycnometer and weigh it accurately on an analytical balance (m_1).
- Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., 20 °C or 25 °C) until it reaches thermal equilibrium.
- Carefully dry the outside of the pycnometer and weigh it again (m_2).
- Empty and dry the pycnometer, then fill it with **5-methyl-1,3-hexadiene**.
- Repeat the thermal equilibration in the water bath.
- Dry the exterior and weigh the filled pycnometer (m_3).
- The density of the sample (ρ_{sample}) can be calculated using the following formula, where ρ_{water} is the known density of water at the experimental temperature:

$$\rho_{\text{sample}} = ((m_3 - m_1) / (m_2 - m_1)) * \rho_{\text{water}}$$

Determination of Refractive Index (Abbe Refractometer)

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper

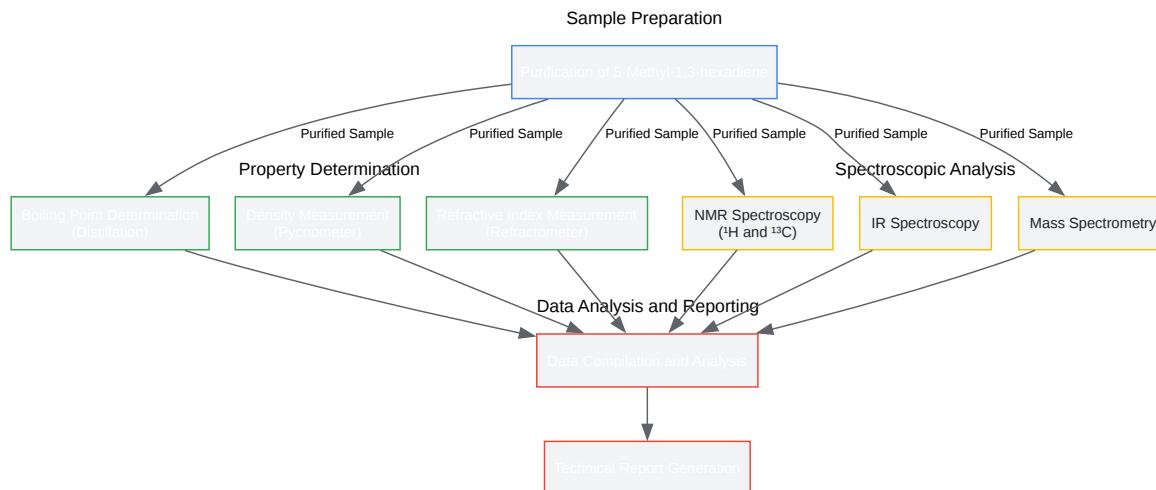
Procedure:

- Ensure the prisms of the Abbe refractometer are clean and dry.

- Calibrate the refractometer using a standard liquid with a known refractive index (e.g., distilled water).
- Using a clean dropper, place a few drops of **5-methyl-1,3-hexadiene** onto the lower prism.
- Close the prisms and allow the sample to reach the desired temperature, which is typically maintained by a circulating water bath (e.g., 20 °C).
- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the center of the crosshairs.
- Read the refractive index directly from the instrument's scale.

Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of a liquid organic compound such as **5-methyl-1,3-hexadiene**.



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Caption: Workflow for the physicochemical characterization of **5-Methyl-1,3-hexadiene**.

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